

Tofacitinib in DMSO: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: CP-67804

Cat. No.: B1669559

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For researchers, scientists, and drug development professionals utilizing tofacitinib, ensuring the integrity of experimental results begins with the proper preparation and storage of stock solutions. Dimethyl sulfoxide (DMSO) is a common solvent for tofacitinib; however, understanding its solubility limits and stability in this solvent is critical to avoid experimental artifacts. This guide provides a comprehensive overview of tofacitinib's behavior in DMSO, including troubleshooting advice and frequently asked questions.

Quick Reference Data

For your convenience, the following tables summarize the key quantitative data regarding the solubility and stability of tofacitinib and its citrate salt in DMSO.

Table 1: Solubility of Tofacitinib in DMSO

Compound Form	Reported Solubility in DMSO	Source
Tofacitinib	Up to 100 mg/mL	[1] [2]
Tofacitinib	125 mg/mL (may require ultrasonication)	[3]
Tofacitinib Citrate	Freely soluble	[4]
Tofacitinib Citrate	Approximately 10 mg/mL	[5]
Tofacitinib Citrate	>10 mM	[6]
Tofacitinib Citrate	28.57 mg/mL (may require ultrasonication)	[7]

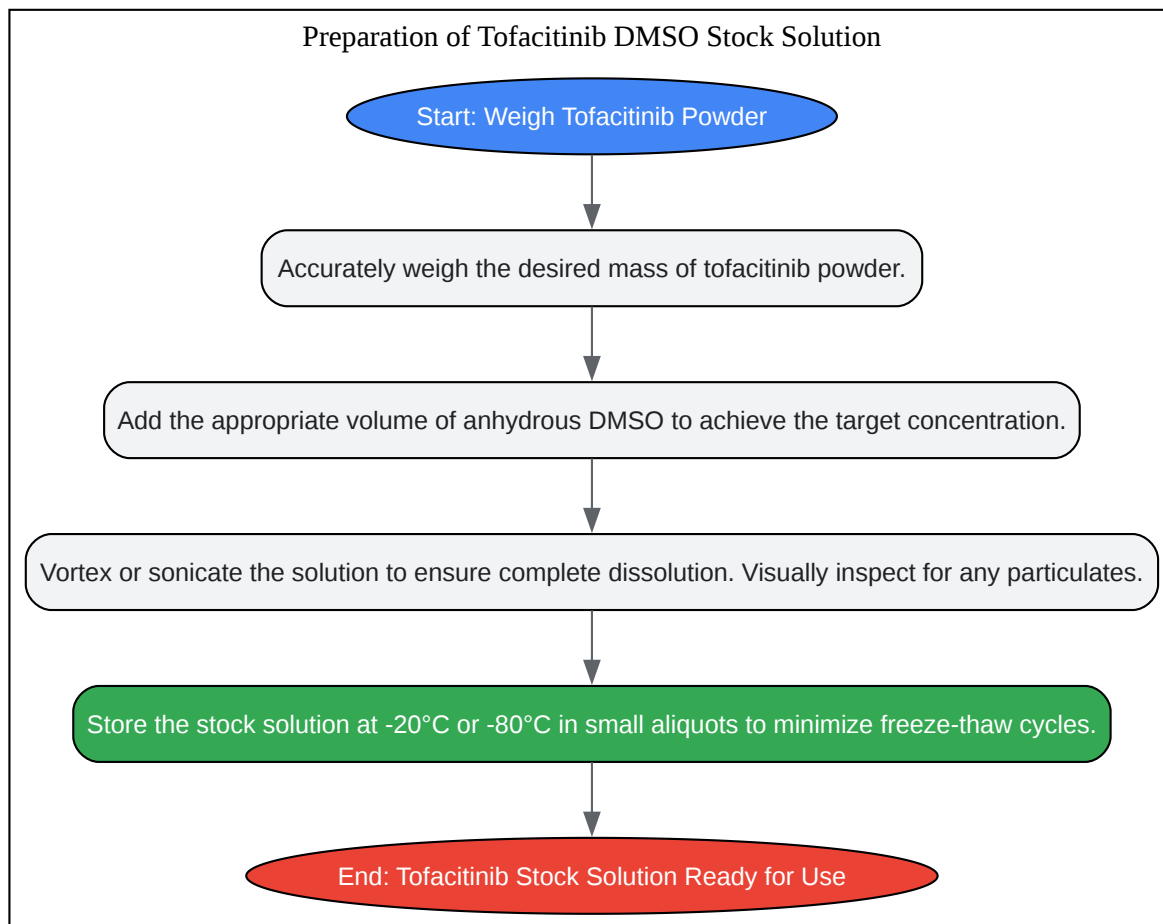
Table 2: Stability and Storage of Tofacitinib in DMSO

Compound Form	Storage Temperature	Duration	Stability Notes	Source
Tofacitinib	-20°C	Up to 3 months	Avoid freeze/thaw cycles.	[1][2]
Tofacitinib	-80°C	Up to 2 years	In solvent.	[3]
Tofacitinib	-20°C	Up to 1 year	In solvent.	[3]
Tofacitinib Citrate	-20°C	Several months	Stock solution.	[6]
Tofacitinib Citrate	Not specified	7 days at 60°C	Shown 4.17% total degradation products in DMSO alone. Degradation was suppressed by the addition of propylene glycol, ethanol, or isopropyl alcohol.	[4]

Experimental Protocols

Protocol 1: Preparation of a Tofacitinib Stock Solution in DMSO

This protocol outlines the steps for preparing a concentrated stock solution of tofacitinib in DMSO.



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Workflow for preparing a tofacitinib stock solution in DMSO.

Protocol 2: Assessment of Tofacitinib Solubility in DMSO

This protocol describes a method to experimentally determine the solubility of tofacitinib in DMSO.

- Preparation of Supersaturated Solution: Add an excess amount of tofacitinib powder to a known volume of DMSO in a vial.

- **Equilibration:** Tightly cap the vial and agitate it at a constant temperature (e.g., room temperature) for a sufficient period (e.g., 24 hours) to ensure equilibrium is reached.
- **Separation of Undissolved Solid:** Centrifuge the suspension at high speed to pellet the undissolved solid.
- **Sample Collection:** Carefully collect a known volume of the supernatant without disturbing the pellet.
- **Dilution:** Dilute the supernatant with an appropriate solvent to a concentration within the linear range of the analytical method.
- **Quantification:** Analyze the concentration of tofacitinib in the diluted sample using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC).
- **Calculation:** Calculate the original concentration in the DMSO supernatant to determine the solubility.

Troubleshooting Guide & FAQs

This section addresses common issues and questions that may arise during the handling of tofacitinib solutions in DMSO.

Q1: My tofacitinib solution in DMSO appears cloudy or has precipitated. What should I do?

A1: Cloudiness or precipitation can occur for several reasons:

- **Concentration Exceeds Solubility:** You may have prepared a solution that is above the solubility limit of tofacitinib in DMSO at the current temperature. Refer to Table 1 for solubility data.
- **Low Temperature:** The solubility of most compounds decreases at lower temperatures. If you have stored your stock solution at a low temperature, allow it to warm to room temperature and vortex or sonicate to redissolve the compound.
- **Water Contamination:** DMSO is hygroscopic and can absorb moisture from the air. The presence of water can significantly reduce the solubility of tofacitinib.^[4] Use anhydrous DMSO and keep containers tightly sealed.

Q2: I am concerned about the stability of my tofacitinib stock solution. How can I minimize degradation?

A2: Tofacitinib can degrade in DMSO, particularly at elevated temperatures.^[4] To minimize degradation:

- **Storage Temperature:** Store stock solutions at -20°C or -80°C.^{[1][2][3]}
- **Aliquot:** Prepare small, single-use aliquots to avoid repeated freeze-thaw cycles.
- **Protect from Light:** While not explicitly stated for DMSO solutions in the provided results, it is a general good practice to protect solutions from light.
- **Consider Co-solvents:** For certain applications, the addition of co-solvents like propylene glycol or ethanol has been shown to suppress degradation in DMSO.^[4]

Q3: How long can I store my tofacitinib stock solution in DMSO at -20°C?

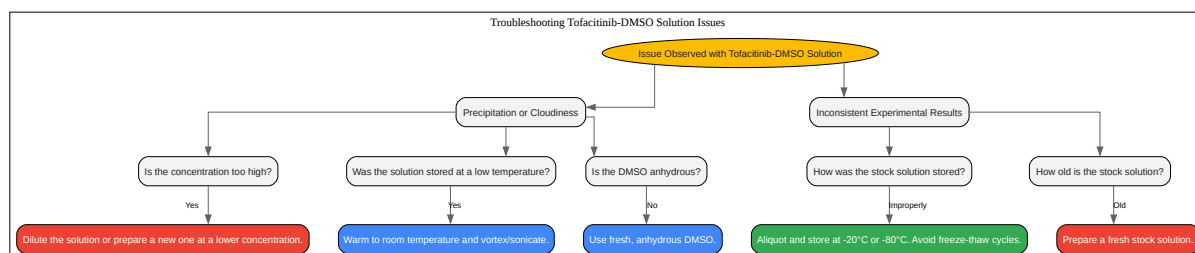
A3: Based on available data, solutions in DMSO may be stored at -20°C for up to 3 months.^[1]^[2] For longer-term storage, -80°C is recommended.^[3]

Q4: What is the best way to prepare aqueous working solutions from a DMSO stock?

A4: To prepare aqueous working solutions, it is recommended to first dissolve tofacitinib citrate in DMSO and then dilute this stock solution with the aqueous buffer of choice.^[5] Be aware that tofacitinib is sparingly soluble in aqueous buffers, and the final concentration of DMSO should be kept low to avoid precipitation and potential effects on your experimental system.^[5] It is not recommended to store the aqueous solution for more than one day.^[5]

Q5: What are the signs of tofacitinib degradation?

A5: Degradation is typically not visible. The most reliable way to assess degradation is through analytical methods like HPLC, which can separate the parent compound from its degradation products.^[4]



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Decision tree for troubleshooting common tofacitinib-DMSO solution issues.

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